

Essential Safety and Logistical Information for Handling NSC5844

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC5844

Cat. No.: B1680227

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Disclaimer: No specific Safety Data Sheet (SDS) for **NSC5844** was found. The following guidance is based on the safety data of structurally similar compounds, such as quinoline and biquinoline, and general best practices for handling research chemicals of unknown toxicity. It is imperative to handle **NSC5844** with caution and to conduct a thorough risk assessment before use.

NSC5844 is a bisquinoline compound and a therapeutic inhibitor of angiogenesis, meaning it has biological activity and should be handled with care to avoid exposure.^[1] Based on the structure and available information for similar compounds, **NSC5844** should be presumed hazardous. Potential hazards include irritation to the skin, eyes, and respiratory tract. Ingestion and inhalation must be avoided.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense when handling compounds of unknown toxicity. The following table summarizes the recommended PPE for handling **NSC5844**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical splash goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Face Shield	Recommended when there is a significant risk of splashing or when handling larger quantities. Must be worn in conjunction with safety goggles.[3]	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) are required.[2] For chemicals of unknown toxicity, double gloving is recommended. Inspect gloves for tears or holes before use.
Laboratory Coat	A flame-resistant lab coat that is fully buttoned is mandatory to protect against splashes and spills.[2][4]	
Apron	A chemical-resistant apron should be worn over the lab coat for additional protection, especially when handling significant quantities.[2]	
Respiratory Protection	Respirator	An air-purifying respirator with appropriate cartridges should be used if there is a risk of generating dust and the operation cannot be contained

within a chemical fume hood.

[2]

Foot Protection

Closed-toe Shoes

Sturdy, closed-toe shoes are required in all laboratory settings where hazardous chemicals are handled.

Operational Plan: Handling Procedures

All handling of solid **NSC5844** that may generate dust must be conducted in a certified chemical fume hood to minimize inhalation exposure.

Preparation:

- **Designated Area:** Designate a specific area within the laboratory for handling **NSC5844**. This area should be clearly marked.
- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.
- **PPE Donning:** Before entering the designated handling area, put on all required PPE as specified in the table above.

Weighing and Solution Preparation:

- **Fume Hood:** Perform all weighing and solution preparation inside a chemical fume hood.
- **Weighing:** Use a disposable weighing boat or paper to avoid cross-contamination.
- **Container Handling:** Keep the container of **NSC5844** closed when not in use.
- **Dissolving:** When dissolving the compound, add the solvent slowly to the solid to prevent splashing.

Disposal Plan

Chemical waste must be disposed of in accordance with federal, state, and local regulations.

Waste Segregation:

- **Solid Waste:** Collect any solid **NSC5844** waste, including contaminated weighing paper, in a designated, labeled hazardous waste container. This container should be kept sealed and stored in a secondary containment bin within a well-ventilated area.^[2]
- **Liquid Waste:** Solutions containing **NSC5844** should be collected in a separate, labeled hazardous waste container for chlorinated organic waste. Do not mix with other waste streams unless compatibility has been confirmed.^{[5][6]}
- **Contaminated Materials:** Any materials that have come into contact with **NSC5844**, such as gloves, pipette tips, and paper towels, must be disposed of as solid hazardous waste.^[2]

Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name (N1,N2-Bis(7-chloroquinolin-4-yl)ethane-1,2-diamine), and the associated hazards (e.g., "Toxic," "Irritant").

Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not pour any solutions containing **NSC5844** down the drain.^[6]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **NSC5844** (Molecular Weight: 383.27 g/mol) in dimethyl sulfoxide (DMSO).

Materials:

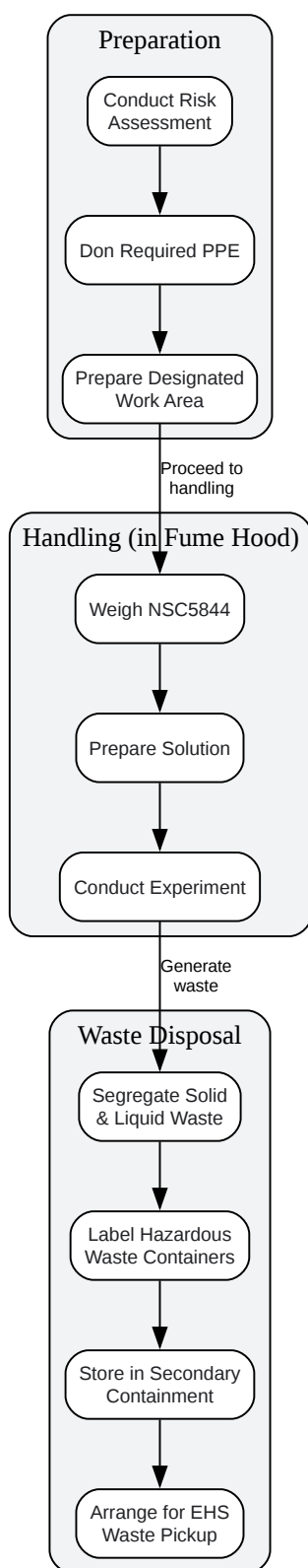
- **NSC5844** solid (CAS: 140926-75-6)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood

- Vortex mixer
- Appropriate glassware (e.g., volumetric flask)
- Micropipettes
- Personal Protective Equipment (as specified above)

Procedure:

- Calculate Required Mass: To prepare 10 mL of a 10 mM stock solution, you will need 3.83 mg of **NSC5844**.
 - $(0.010 \text{ mol/L}) * (0.010 \text{ L}) * (383.27 \text{ g/mol}) = 0.00383 \text{ g} = 3.83 \text{ mg}$
- Weighing: Inside a chemical fume hood, carefully weigh out 3.83 mg of **NSC5844** onto a disposable weighing paper.
- Transfer: Transfer the weighed solid into a 10 mL volumetric flask.
- Dissolving: Add approximately 8 mL of anhydrous DMSO to the volumetric flask.
- Mixing: Gently swirl the flask and then use a vortex mixer to ensure the solid is completely dissolved.
- Final Volume: Once the solid is fully dissolved, add DMSO to the flask until the bottom of the meniscus reaches the 10 mL mark.
- Homogenize: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a properly labeled storage vial and store it according to the manufacturer's recommendations, typically at -20°C or -80°C.

Workflow Diagram



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Caption: Workflow for the safe handling of **NSC5844** from preparation to disposal.

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